

An In-depth Technical Guide to N,N,N'-Trimethylethylenediamine

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Compound of Interest

Compound Name: *N,N,N'-Trimethylethylenediamine*

Cat. No.: *B049237*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **N,N,N'-Trimethylethylenediamine** (TMEDA), a versatile aliphatic amine with significant applications in organic synthesis, coordination chemistry, and the development of novel materials. This document details its chemical and physical properties, safety and handling protocols, and its role in various experimental procedures.

Core Properties and Identification

N,N,N'-Trimethylethylenediamine is a colorless to pale yellow liquid characterized by a strong, amine-like odor^[1]. It is a hygroscopic compound that is highly soluble in water and a variety of organic solvents, which contributes to its utility as a versatile reagent in chemical reactions^[1].

Table 1: Physicochemical Properties of **N,N,N'-Trimethylethylenediamine**

Property	Value	Source(s)
CAS Number	142-25-6	[2][3][4]
Molecular Formula	C5H14N2	[2][3][4]
Molecular Weight	102.18 g/mol	[2][3]
Density	0.786 g/cm ³ at 25 °C	[3][5][6]
Boiling Point	116-118 °C	[3][5][6]
Melting Point	-30.89 °C (estimate)	[3]
Flash Point	9.4 °C - 14 °C (closed cup)	[3][4][7]
Refractive Index	n _{20/D} 1.419	[5][6]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Strong amine odor	[1]

Chemical Reactivity and Applications

N,N,N'-Trimethylethylenediamine is a strong nucleophile due to the presence of two nitrogen atoms with lone pairs of electrons, making it reactive towards various electrophiles[8]. Its chemical properties make it a valuable compound in several areas of research and industry.

Key Applications:

- **Organic Synthesis:** It serves as a nucleophilic reagent in substitution and acylation reactions[8]. It has been utilized as an amine component for the in situ formation of α -amino alkoxides[6].
- **Surfactant Synthesis:** The compound is a precursor in the preparation of novel gemini surfactants, such as N,N-dimethyl-N-{2-[N'-methyl-N'-(3-sulfopropyl)-alkylammonium]ethyl}-1-alkylammonium bromides[6].
- **Coordination Chemistry:** It functions as a ligand in the formation of metal complexes[1][4].

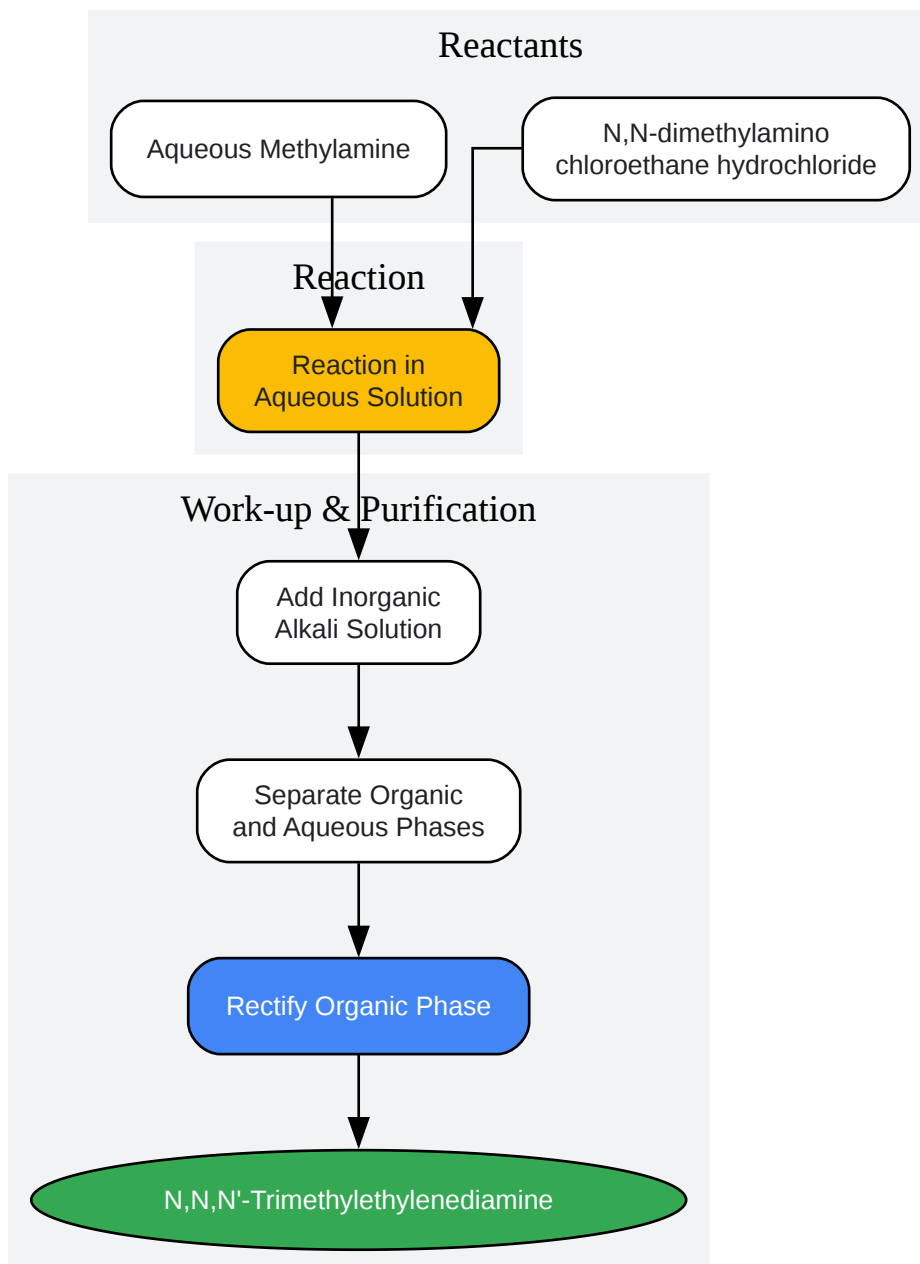
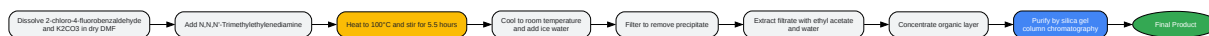
- **Pharmaceutical and Agrochemical Intermediate:** It is a critical intermediate in the synthesis of various pharmaceuticals and is used in agrochemical formulations[8][9].
- **Polymer Chemistry:** It is used as a catalyst and curing agent in the production of polyurethanes and other polymers[9].

Experimental Protocols

1. Nucleophilic Aromatic Substitution

A representative experimental protocol for a nucleophilic substitution reaction involving **N,N,N'-Trimethylethylenediamine** is as follows[8]:

- **Reaction Setup:** In a dry reaction flask, dissolve 2-chloro-4-fluorobenzaldehyde (686 mg) and potassium carbonate (956 mg, 6.93 mmol) in dry N,N-dimethylformamide.
- **Addition of Reagent:** Add **N,N,N'-Trimethylethylenediamine** (840 μ L, 6.52 mmol) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to 100°C and stir for 5.5 hours.
- **Work-up:** After completion, cool the reaction mixture to room temperature and add ice water (20 mL), which will result in the formation of a yellow-brown precipitate.
- **Purification:** Remove the precipitate by filtration. The filtrate is then extracted with ethyl acetate and water to separate the organic layer. The organic layer is concentrated under vacuum, and the residue is purified by silica gel column chromatography (ethanol/triethylamine 1:0.05) to yield the final product[8].



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